

Antimony-122: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Antimony-122*

Cat. No.: *B1232281*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the radionuclide **Antimony-122** (^{122}Sb). It covers its fundamental properties, production, purification, and potential applications, with a focus on providing actionable data and methodologies.

Synonyms and Identifiers

Antimony-122 is known by several names and identifiers across various chemical and nuclear databases. A comprehensive list is provided in Table 1 to facilitate cross-referencing.

Table 1: Synonyms and Identifiers for **Antimony-122**

| Identifier Type | Identifier |
|-----------------------------|--|
| IUPAC Name | antimony-122[1] |
| CAS Registry Number | 14374-79-9[1] |
| Molecular Formula | Sb[1] |
| MeSH Entry Terms | Antimony-122, 122Sb radioisotope, Sb-122 radioisotope[1] |
| Depositor-Supplied Synonyms | Antimony, isotope of mass 122, Antimony-122, AC1O3S1U[2] |
| PubChem CID | 6335836[1] |
| InChI | InChI=1S/Sb/i1+0[1] |
| InChIKey | WATWJIUSRGPENY-IGMARMGPSA-N[1] |
| SMILES | [122Sb][1] |

Quantitative Data

The nuclear and physical properties of **Antimony-122** are crucial for its application in research. Table 2 summarizes the key quantitative data for this radionuclide.

Table 2: Nuclear and Physical Properties of **Antimony-122**

| Property | Value |
|---------------------------------|---|
| Half-life | 2.7238 days[3] |
| Decay Modes | β^- decay (97.59%), Electron Capture (EC) (2.41%)[3] |
| Daughter Isotopes | ^{122}Te (via β^-), ^{122}Sn (via EC)[3] |
| Atomic Mass | 121.9051754 u[4] |
| Spin | 2-[4] |
| Beta Decay Energy (β^-) | 1.9791 MeV[3] |
| Electron Capture Decay Energy | 1.606 MeV[3] |
| Specific Activity | 1.466×10^{16} Bq/g[3] |

Experimental Protocols

Production of Antimony-122

Antimony-122 can be produced through several nuclear reactions, primarily involving the bombardment of tin or antimony targets.

3.1.1. Proton Bombardment of Tin Target

The most common method for producing **Antimony-122** is the proton bombardment of a natural or enriched tin target. The primary nuclear reaction is $^{122}\text{Sn}(p,n)^{122}\text{Sb}$.

- Target Preparation: Natural tin foils (e.g., 3.0 cm diameter, 0.127 mm thick) are used as the target material.[1]
- Irradiation: The tin target is irradiated with protons. Typical beam energies range from 12.8 MeV to 16 MeV with a current of 5 μA for approximately 1 hour.[1] The target should be adequately cooled during irradiation to prevent melting.[1]
- Post-Irradiation: After irradiation, the target is allowed to cool for a period (e.g., >28 hours) to allow short-lived radioisotopes to decay.[1]

3.1.2. Photonuclear Reaction on Natural Antimony

Antimony-122 can also be produced via photonuclear reactions on a natural antimony target, which consists of ^{121}Sb (57.36%) and ^{123}Sb (42.64%).^[4] The relevant reaction is the capture of neutrons produced from bremsstrahlung radiation.^[3]

- Target: A natural antimony target is used.
- Irradiation: The target is irradiated in a high-energy bremsstrahlung beam (e.g., 60 MeV).^[4] Neutrons produced during this process are captured by the antimony nuclei, leading to the formation of ^{122}Sb and ^{124}Sb .^[3]

Purification of Antimony-122

After production, **Antimony-122** needs to be chemically separated from the bulk target material and other radioisotopic impurities.

3.2.1. Liquid-Liquid Extraction

This method is effective for separating radioantimony from a tin target.^[1]

- Dissolution: Dissolve the irradiated tin foil in 12 M hydrochloric acid (HCl). This is typically done overnight at room temperature in a covered borosilicate glass tube.^[1]
- Oxidation: Add 30% hydrogen peroxide (H_2O_2) to the target solution to oxidize Sb(III) to Sb(V) and Sn(II) to Sn(IV). Allow the solution to sit for approximately 30 minutes.^[1] This step is crucial for the selective extraction of antimony.^[1]
- Extraction: Add dibutyl ether to the aqueous solution and vortex for about 10 minutes. The ^{122}Sb Sb(V) will be selectively extracted into the organic phase.^[1]
- Back-Extraction: To transfer the radioantimony back to an aqueous phase suitable for radiolabeling, back-extract the organic phase with a 0.1 M sodium citrate solution at pH 5.5.^[1]

3.2.2. Anion Exchange Chromatography

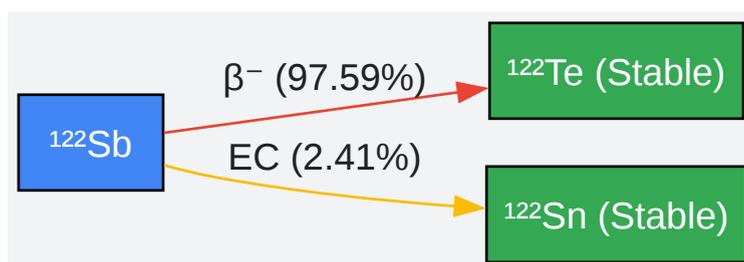
Anion exchange chromatography can be used to separate antimony from tellurium and other elements.

- Column Preparation: Use a strong anion exchange resin (e.g., Dowex 1x8).
- Sample Loading: The irradiated target is dissolved in concentrated HCl. Under these conditions, antimony forms anionic chloro-complexes.
- Elution: The separation of different elements can be achieved by varying the concentration of HCl in the eluent. Tellurium can be eluted while antimony remains adsorbed on the resin. Antimony can then be eluted with a different eluent.

Mandatory Visualizations

Decay Scheme of Antimony-122

The following diagram illustrates the decay pathways of **Antimony-122**.

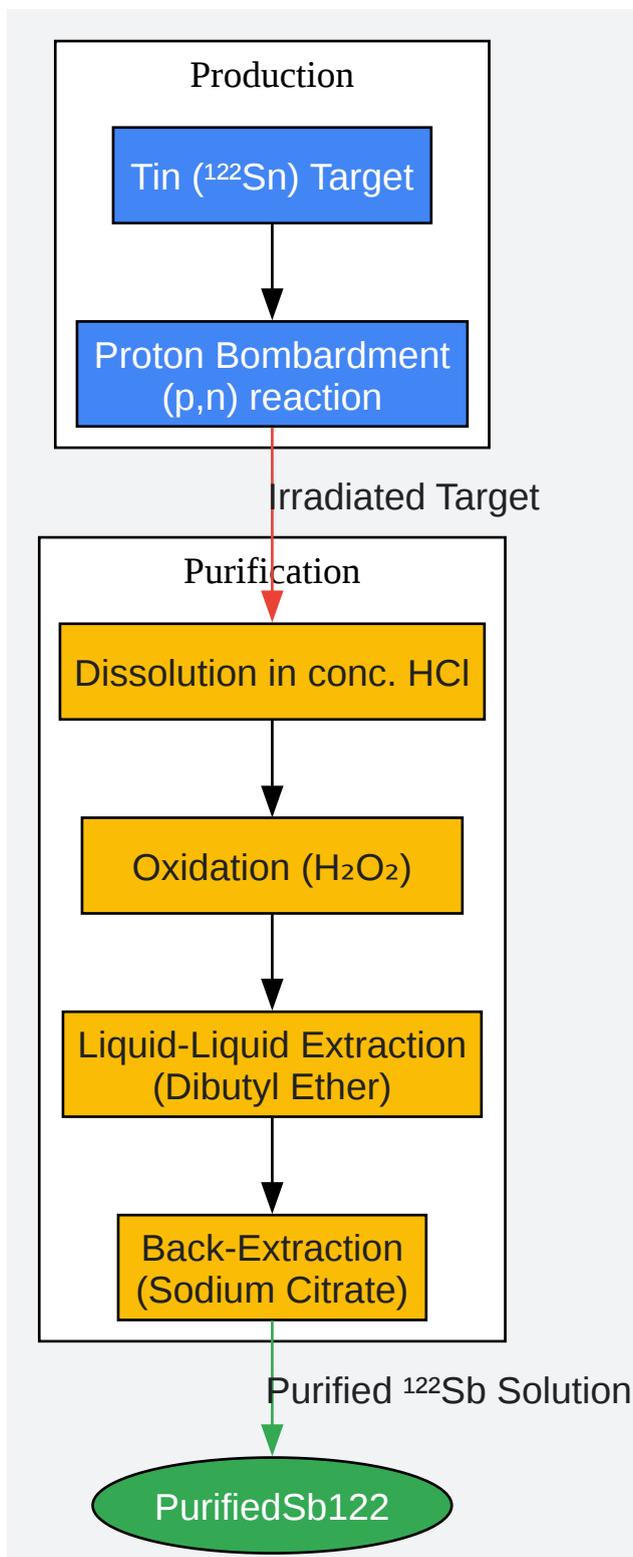


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Caption: Decay scheme of **Antimony-122** showing its two decay modes.

Experimental Workflow for Antimony-122 Production and Purification

This diagram outlines the general workflow from target irradiation to the purified radionuclide.

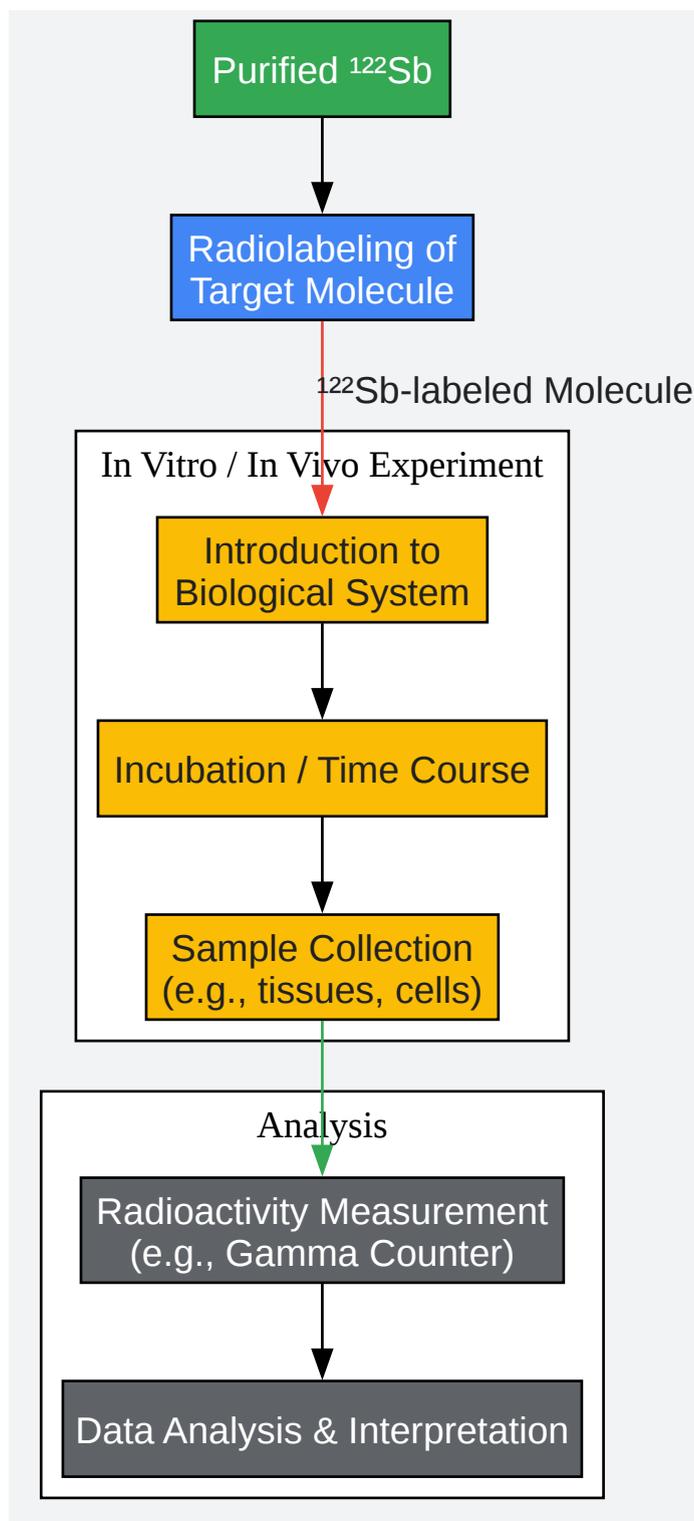


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Caption: General workflow for the production and purification of **Antimony-122**.

Hypothetical Radiotracer Study Workflow

This diagram illustrates a conceptual workflow for using **Antimony-122** as a radiotracer in a biological system.



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